

# 2-Methylcyclopentanecarboxylic acid chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylcyclopentanecarboxylic acid

Cat. No.: B1361535

[Get Quote](#)

An In-depth Technical Guide to **2-Methylcyclopentanecarboxylic Acid**

## Introduction

**2-Methylcyclopentanecarboxylic acid**, with the CAS number 5454-78-4, is a cyclic carboxylic acid. Its structure consists of a five-membered cyclopentane ring substituted with both a methyl group and a carboxylic acid functional group.[1] This compound serves as a valuable building block in organic synthesis.[2] Its utility is found in the creation of more complex molecules for potential applications in the pharmaceutical and agrochemical industries.[1] This guide provides a comprehensive overview of its chemical and physical properties, reactivity, synthesis, and safety protocols, intended for researchers and professionals in drug development and chemical sciences.

## Chemical Structure and Identifiers

The molecular structure of **2-methylcyclopentanecarboxylic acid** is fundamental to its chemical behavior, combining an alicyclic ring with an acidic functional group.

Caption: Chemical structure of **2-methylcyclopentanecarboxylic acid**.

The compound is identified by several standard chemical registry numbers and notations.

Identifier	Value
CAS Number	5454-78-4[3]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> [3]
IUPAC Name	2-methylcyclopentane-1-carboxylic acid[3]
InChI	InChI=1S/C7H12O2/c1-5-3-2-4-6(5)7(8)9/h5-6H,2-4H2,1H3,(H,8,9)[3]
InChIKey	YDUMDNFZGQAOJB-UHFFFAOYSA-N
SMILES	CC1CCCC1C(=O)O[4]

## Physical and Chemical Properties

The physical and chemical properties of **2-methylcyclopentanecarboxylic acid** are summarized below. It typically presents as a colorless to light yellow liquid at room temperature.[2][4]

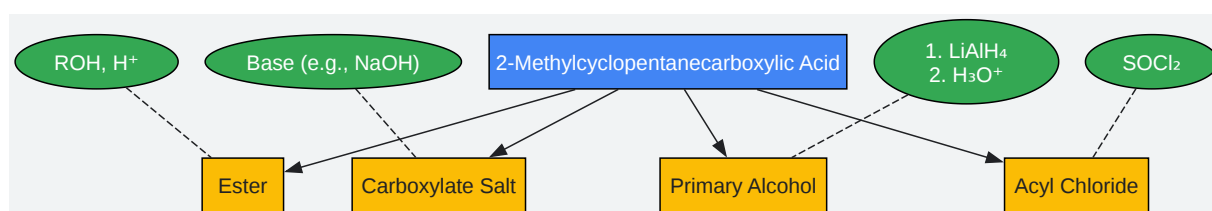
Property	Value
Molecular Weight	128.17 g/mol [3]
Appearance	Colorless to light yellow liquid[2]
Boiling Point	183-185 °C at 16 mmHg (Torr)
Density	1.059 ± 0.06 g/cm <sup>3</sup> (Predicted)[2]
pKa	4.81 ± 0.40 (Predicted)[2]
Flash Point	99.5 °C
Solubility	Moderately soluble in water, more soluble in organic solvents.[1]

## Chemical Reactivity

The reactivity of **2-methylcyclopentanecarboxylic acid** is primarily dictated by its carboxylic acid functional group. This group allows it to participate in a range of common organic

reactions.[1][5]

- Esterification: Reacts with alcohols in the presence of an acid catalyst to form esters.[6]
- Acid-Base Reactions: As an acid, it reacts with bases to form carboxylate salts.[6]
- Reduction: The carboxylic acid group can be reduced to a primary alcohol using strong reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ).[6]
- Acyl Halide Formation: It can be converted to an acyl halide (e.g., acyl chloride) using reagents such as thionyl chloride ( $\text{SOCl}_2$ ).[6]
- Decarboxylation: While generally requiring harsh conditions, decarboxylation is a potential reaction.[1]



[Click to download full resolution via product page](#)

Caption: General reaction pathways for **2-methylcyclopentanecarboxylic acid**.

## Synthesis

A known synthetic route to 2-methylcyclopentane-1-carboxylic acid involves the catalytic hydrogenation of 2-methyl-1-cyclopentene-1-carboxylic acid. This reaction utilizes hydrogen gas and a palladium on activated charcoal catalyst in an ethanol and water solvent system. The reaction proceeds at 20°C over 96 hours.

Note: Detailed, step-by-step experimental protocols for the synthesis and purification of **2-methylcyclopentanecarboxylic acid** are not extensively available in the provided search results. An illustrative protocol for a structurally related compound is presented in the following section to demonstrate relevant laboratory techniques.

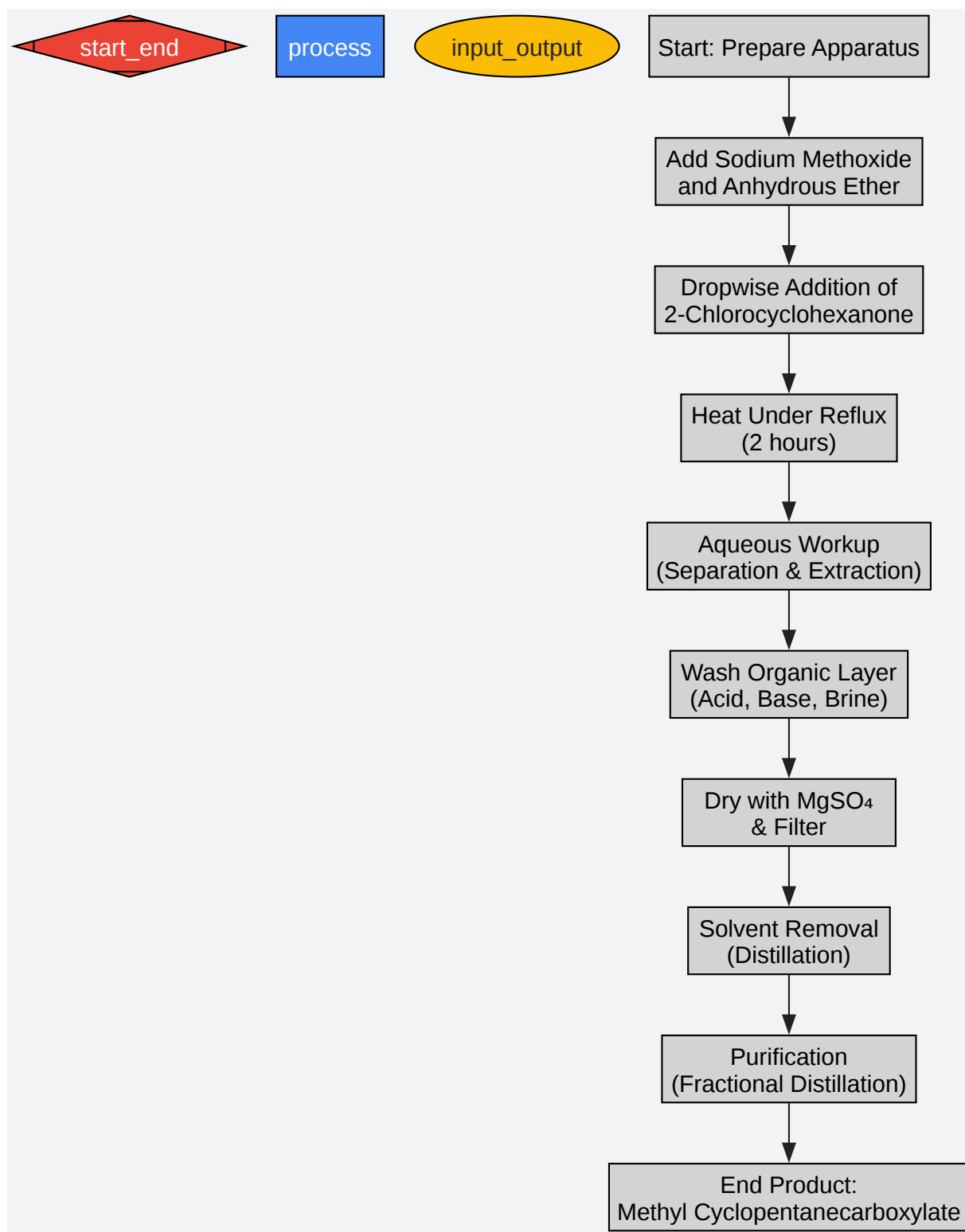
## Experimental Protocols

While a specific, detailed protocol for the synthesis of **2-methylcyclopentanecarboxylic acid** was not found, the following procedure for the synthesis of methyl cyclopentanecarboxylate via a Favorskii rearrangement of 2-chlorocyclohexanone illustrates a common method for creating cyclopentane ring systems.<sup>[1]</sup> This type of detailed protocol is representative of the methodologies used in this area of organic synthesis.

### Illustrative Protocol: Synthesis of Methyl Cyclopentanecarboxylate<sup>[1]</sup>

- **Preparation:** A dry 1-liter three-necked, round-bottomed flask is equipped with a stirrer, a spiral reflux condenser, and a dropping funnel. All openings are protected with calcium chloride drying tubes.
- **Initial Reagents:** A suspension of sodium methoxide (1.07 moles) in 330 mL of anhydrous ether is added to the flask and stirring is initiated.
- **Addition of Chloroketone:** A solution of 2-chlorocyclohexanone (1 mole) diluted with 30 mL of dry ether is added dropwise to the stirred suspension over approximately 40 minutes. The exothermic reaction is controlled by the rate of addition.
- **Reflux:** After the addition is complete, the mixture is stirred and heated under reflux for 2 hours.
- **Workup:** The mixture is cooled, and water is added to dissolve the salts. The ether layer is separated. The aqueous layer is saturated with sodium chloride and extracted twice with 50 mL portions of ether.
- **Washing:** The combined ethereal solutions are washed successively with 100 mL portions of 5% hydrochloric acid, 5% aqueous sodium bicarbonate solution, and saturated sodium chloride solution.

- **Drying and Isolation:** The ether solution is dried over magnesium sulfate. After filtering, the ether is removed by distillation.
- **Purification:** The crude ester is purified by fractional distillation to yield methyl cyclopentanecarboxylate.



[Click to download full resolution via product page](#)

Caption: Illustrative workflow for synthesis of a cyclopentane derivative.

## Spectroscopic Data

While comprehensive spectral data with peak assignments for **2-methylcyclopentanecarboxylic acid** is not available in the search results, PubChem indicates the existence of <sup>13</sup>C NMR spectral data.<sup>[3]</sup> For related compounds like methyl cyclopentanecarboxylate, various spectral data including GC-MS, FTIR, and Raman spectra are available, which can serve as a reference for characterizing similar structures.<sup>[7]</sup>

## Safety and Handling

**2-Methylcyclopentanecarboxylic acid** is classified as harmful and an irritant.<sup>[3]</sup> Proper safety precautions are mandatory when handling this chemical.

### GHS Hazard Information

Code	Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

### GHS Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Handling Recommendations: Handle in a well-ventilated place.[5] Wear suitable protective clothing, including chemical-impermeable gloves and eye/face protection.[5] Avoid contact with skin and eyes.[5] All sources of ignition should be removed, and non-sparking tools should be used.[5]

## Conclusion

**2-Methylcyclopentanecarboxylic acid** is a versatile alicyclic compound with well-defined physical properties and predictable chemical reactivity centered on its carboxylic acid group. Its role as a synthetic intermediate makes it a compound of interest for researchers in medicinal and materials chemistry. While detailed experimental protocols for its specific synthesis are not widely published, established methods for creating substituted cyclopentane rings provide a reliable foundation for its preparation. Due to its hazardous nature, strict adherence to safety and handling protocols is essential for its use in a research or development setting.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 2-methylcyclopentane-1-carboxylic acid | 5454-78-4 [chemicalbook.com]
- 3. 2-Methylcyclopentane-1-carboxylic acid | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 229502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 5454-78-4: 2-methylcyclopentanecarboxylic acid [cymitquimica.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. homework.study.com [homework.study.com]
- 7. Methyl cyclopentanecarboxylate | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 78365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methylcyclopentanecarboxylic acid chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361535#2-methylcyclopentanecarboxylic-acid-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)